

Essential Safety and Operational Guide for Handling PK7088

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Compound of Interest

Compound Name: PK7088

Cat. No.: B1139272

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling the pyrazole-based peptide, **PK7088**. The following procedural guidance is intended to ensure the safe handling, storage, and disposal of this compound, supporting a secure and efficient research environment.

Compound Identification and Properties

PK7088 is a research chemical used to selectively reactivate mutant p53 to a conformation with wild-type characteristics, demonstrating potential anticancer activity.^[1]

Property	Value	Source
Chemical Name	1-methyl-4-phenyl-3-(1H-pyrrol-1-yl)-1H-pyrazole	[2]
CAS Number	1446352-67-5	[1][3]
Molecular Formula	C ₁₄ H ₁₃ N ₃	[1]
Molecular Weight	223.27 g/mol	[1]
Appearance	Powder	[1]
Solubility	Soluble in DMSO	[4]

Hazard Identification and Safety Precautions




A specific Safety Data Sheet (SDS) with GHS/CLP classification for **PK7088** is not publicly available. In the absence of detailed toxicological data, it is imperative to treat **PK7088** as a potentially hazardous substance. Standard laboratory precautions for handling bioactive chemical compounds of unknown toxicity should be strictly followed.

Assumed Hazards: Based on the nature of the compound as a bioactive small molecule, the following potential hazards should be considered:

- Acute Toxicity: May be harmful if swallowed, inhaled, or in contact with skin.
- Skin Irritation/Sensitization: May cause skin irritation or an allergic skin reaction.
- Eye Irritation: May cause serious eye irritation.
- Specific Target Organ Toxicity: May cause respiratory irritation.

Recommended GHS Pictograms (Assumed):

Due to the lack of a formal SDS, it is recommended to handle **PK7088** with the assumption that it falls under the following GHS hazard classes. The corresponding pictograms should be clearly displayed on all containers.

Pictogram	Hazard
	Exclamation Mark: Irritant (skin and eye), Skin Sensitizer, Acute Toxicity (harmful), Narcotic Effects, Respiratory Tract Irritant.
	Health Hazard: Carcinogen, Mutagen, Reproductive Toxicity, Respiratory Sensitizer, Target Organ Toxicity, Aspiration Toxicity.
	Skull and Crossbones: Acute Toxicity (fatal or toxic). To be used with a high degree of caution until more information is available.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **PK7088**. The following table outlines the minimum required PPE.

Body Part	Equipment	Specification
Hands	Chemical-resistant gloves	Nitrile or neoprene, disposable. Change gloves immediately if contaminated.
Eyes	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Body	Laboratory coat	Fully buttoned.
Respiratory	Fume hood or appropriate respiratory protection	A fume hood should be used when handling the powder form to avoid inhalation. If a fume hood is not available, a properly fitted respirator (e.g., N95 or higher) is required.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **PK7088** and ensure laboratory safety.

Procedure	Guideline
Handling	<ul style="list-style-type: none">- Handle in a well-ventilated area, preferably in a chemical fume hood.- Avoid generating dust.- Avoid contact with skin, eyes, and clothing.- Wash hands thoroughly after handling.
Storage	<ul style="list-style-type: none">- Powder: Store at -20°C for up to 3 years. Keep away from moisture.^[1]- In Solvent: Store at -80°C for up to 1 year.^[1]

Accidental Release and Disposal Plan

Spill Response:

- **Evacuate:** Immediately evacuate the area of the spill.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For a powder spill, gently cover with a damp paper towel to avoid raising dust. For a solution spill, absorb with an inert material (e.g., vermiculite, sand).
- **Clean:** Wearing appropriate PPE, carefully collect the contained material into a sealed, labeled waste container. Clean the spill area with a suitable solvent (e.g., ethanol), followed by soap and water.
- **Dispose:** Dispose of all contaminated materials as hazardous chemical waste.

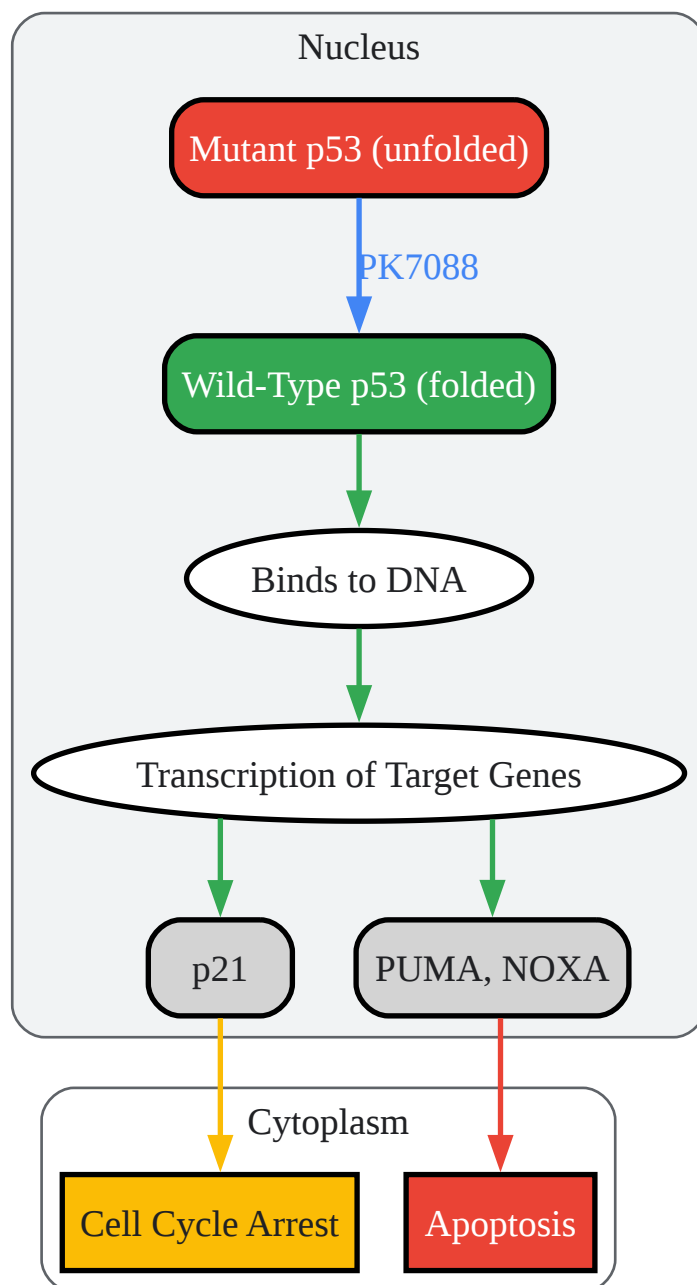
Disposal Plan:

All waste containing **PK7088**, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

Experimental Protocols

Preparation of Stock and Working Solutions

This protocol outlines the preparation of stock and working solutions of **PK7088** for in vitro cell-based assays.



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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling PK7088]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139272#personal-protective-equipment-for-handling-pk7088]

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